

A Comprehensive Technical Guide to the Physicochemical Properties of Sucrose Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sucrose

Cat. No.: B013894

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the core physicochemical properties of **sucrose** solutions, a critical aspect for professionals in research, science, and drug development. Understanding these properties is paramount for applications ranging from formulation and stabilization of pharmaceuticals to controlling reaction kinetics and ensuring product quality. This document presents quantitative data in structured tables, details experimental protocols for property measurement, and visualizes key concepts and workflows.

Core Physicochemical Properties

The behavior of **sucrose** in aqueous solutions is characterized by several key physicochemical properties that are highly dependent on concentration and temperature. These properties are fundamental to the application of **sucrose** solutions in various scientific and industrial processes.

Density

The density of a **sucrose** solution is a direct measure of its mass per unit volume and increases with **sucrose** concentration. It is a critical parameter in processes such as fluid dynamics, mass transfer operations, and the preparation of solutions with specific concentrations.

Table 1: Density (g/cm³) of **Sucrose** Solutions at Various Concentrations and Temperatures

Concentration (%) w/w)	0°C	10°C	20°C	30°C	40°C	50°C	60°C	70°C	80°C
0	0.9998	0.9997	0.9982	0.9957	0.9922	0.9880	0.9832	0.9778	0.9718
10	1.0414	1.0402	1.0381	1.0353	1.0317	1.0276	1.0229	1.0178	1.0122
20	1.0854	1.0833	1.0809	1.0776	1.0737	1.0692	1.0642	1.0588	1.0530
30	1.1319	1.1290	1.1260	1.1222	1.1179	1.1130	1.1077	1.1020	1.0959
40	1.1813	1.1777	1.1740	1.1697	1.1649	1.1596	1.1539	1.1478	1.1413
50	1.2337	1.2295	1.2252	1.2204	1.2151	1.2094	1.2033	1.1969	1.1901
60	1.2894	1.2848	1.2800	1.2747	1.2690	1.2629	1.2565	1.2498	1.2428
65	1.3185	1.3138	1.3088	1.3035	1.2978	1.2918	1.2854	1.2787	1.2718

Source: Compiled from publicly available data.

Viscosity

Viscosity, a measure of a fluid's resistance to flow, is highly sensitive to both the concentration of **sucrose** and the temperature of the solution. As concentration increases, the viscosity rises exponentially due to increased intermolecular interactions. Conversely, an increase in temperature leads to a decrease in viscosity.^[1] This property is crucial in understanding and modeling fluid handling, mixing, and coating processes.

Table 2: Viscosity (mPa·s) of **Sucrose** Solutions at Various Concentrations and Temperatures

Concentration (%) w/w)	0°C	10°C	20°C	30°C	40°C	50°C	60°C	70°C	80°C
10	2.99	2.13	1.58	1.21	0.96	0.78	0.65	0.55	0.47
20	6.20	4.14	2.93	2.18	1.68	1.34	1.09	0.90	0.76
30	15.6	9.53	6.32	4.47	3.30	2.53	2.00	1.63	1.36
40	56.5	30.5	18.2	11.8	8.11	5.85	4.41	3.46	2.80
50	239	113	59.8	34.9	22.0	14.8	10.5	7.82	6.09
60	1540	622	287	147	83.1	51.0	33.4	23.2	16.9
65	4060	1520	649	311	164	94.2	58.3	38.4	26.7

Source: Compiled from publicly available data.[\[1\]](#)[\[2\]](#)

Refractive Index

The refractive index of a **sucrose** solution is a dimensionless number that describes how light propagates through it. It is linearly proportional to the concentration of the **sucrose** solution and is widely used for rapid and accurate concentration determination.[\[3\]](#)

Table 3: Refractive Index of **Sucrose** Solutions at 20°C (589 nm)

Concentration (% w/w)	Refractive Index (n)
0	1.3330
10	1.3478
20	1.3638
30	1.3811
40	1.3996
50	1.4200
60	1.4418
70	1.4651
80	1.4900

Source: Compiled from publicly available data.[4][5]

Water Activity

Water activity (a_w) is a measure of the availability of water in a solution and is a critical parameter for predicting the stability and microbial safety of products. The addition of **sucrose** to water reduces the water activity.[6]

Table 4: Water Activity (a_w) of **Sucrose** Solutions at 25°C

Concentration (molality)	Water Activity (a _w)
0.29	0.995
0.61	0.990
1.29	0.980
2.04	0.970
2.86	0.960
3.77	0.950
6.16	0.920
9.38	0.880
11.64	0.860

Source: Compiled from publicly available data.[\[6\]](#)

Colligative Properties

The presence of **sucrose** as a non-volatile solute in water alters its colligative properties, namely boiling point elevation and freezing point depression. These changes are directly proportional to the molal concentration of the solute.[\[7\]](#)

Table 5: Boiling Point Elevation and Freezing Point Depression of **Sucrose** Solutions

Molal Concentration (m)	Boiling Point Elevation (°C)	Freezing Point Depression (°C)
0.5	0.26	0.93
1.0	0.51	1.86
1.5	0.77	2.79
2.0	1.02	3.72
2.5	1.28	4.65
3.0	1.54	5.58

Note: The boiling point elevation constant (K_b) for water is $0.512\text{ }^{\circ}\text{C/m}$, and the freezing point depression constant (K_f) is $1.86\text{ }^{\circ}\text{C/m}$.[\[7\]](#)[\[8\]](#)

Solubility

The solubility of **sucrose** in water is highly dependent on temperature. As the temperature increases, the amount of **sucrose** that can be dissolved in a given amount of water increases significantly.[\[9\]](#)

Table 6: Solubility of **Sucrose** in Water at Various Temperatures

Temperature (°C)	Solubility (g sucrose / 100 g water)
0	179.2
10	190.5
20	203.9
30	219.5
40	238.1
50	260.4
60	287.3
70	320.5
80	362.1
90	415.7
100	487.2

Source: Compiled from publicly available data.[\[9\]](#)[\[10\]](#)

Experimental Protocols

Accurate measurement of the physicochemical properties of **sucrose** solutions requires standardized experimental protocols. The following sections detail the methodologies for determining key properties.

Measurement of Density

Objective: To determine the mass per unit volume of a **sucrose** solution.

Materials:

- Pycnometer (specific gravity bottle) of known volume
- Analytical balance (accurate to ± 0.0001 g)

- Constant temperature water bath
- **Sucrose** solution of known concentration
- Distilled water
- Thermometer

Procedure:

- Clean and dry the pycnometer thoroughly.
- Determine and record the mass of the empty, dry pycnometer.
- Fill the pycnometer with distilled water and place it in the constant temperature water bath until it reaches thermal equilibrium.
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside of the pycnometer and measure its mass.
- Empty and dry the pycnometer.
- Fill the pycnometer with the **sucrose** solution and allow it to equilibrate in the constant temperature water bath.
- Dry the exterior of the pycnometer and measure its mass.
- The density of the **sucrose** solution is calculated using the following formula:
$$\text{Density_solution} = (\text{Mass_solution} / \text{Mass_water}) * \text{Density_water}$$

Measurement of Viscosity

Objective: To measure the resistance to flow of a **sucrose** solution.

Materials:

- Viscometer (e.g., Ostwald, Brookfield, or rolling-ball viscometer)
- Constant temperature water bath

- **Sucrose** solution of known concentration

- Stopwatch

- Pipettes

Procedure (using an Ostwald viscometer):

- Clean and dry the viscometer.
- Pipette a precise volume of the **sucrose** solution into the larger bulb of the viscometer.
- Place the viscometer in a constant temperature water bath and allow it to reach thermal equilibrium.
- Using a pipette bulb, draw the liquid up into the other arm of the viscometer until the meniscus is above the upper calibration mark.
- Release the suction and measure the time it takes for the meniscus to fall from the upper to the lower calibration mark.
- Repeat the measurement several times to ensure accuracy.
- The kinematic viscosity can be calculated using the viscometer constant. The dynamic viscosity is then found by multiplying the kinematic viscosity by the density of the solution.

[\[11\]](#)[\[12\]](#)

Measurement of Refractive Index

Objective: To determine the refractive index of a **sucrose** solution for concentration analysis.

Materials:

- Abbe refractometer
- Constant temperature water circulator
- **Sucrose** solution of known concentration

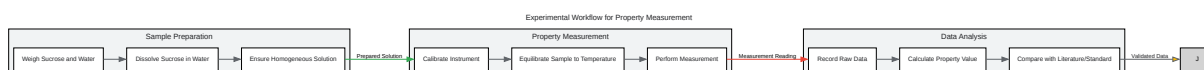
- Distilled water
- Soft lens paper

Procedure:

- Turn on the refractometer and the constant temperature water circulator, setting it to the desired temperature (e.g., 20°C).
- Calibrate the refractometer using distilled water, for which the refractive index is known.
- Place a few drops of the **sucrose** solution onto the prism of the refractometer.
- Close the prism and allow a few moments for the sample to reach thermal equilibrium.
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index from the scale.
- Clean the prism with distilled water and soft lens paper after each measurement.^{[13][14]}

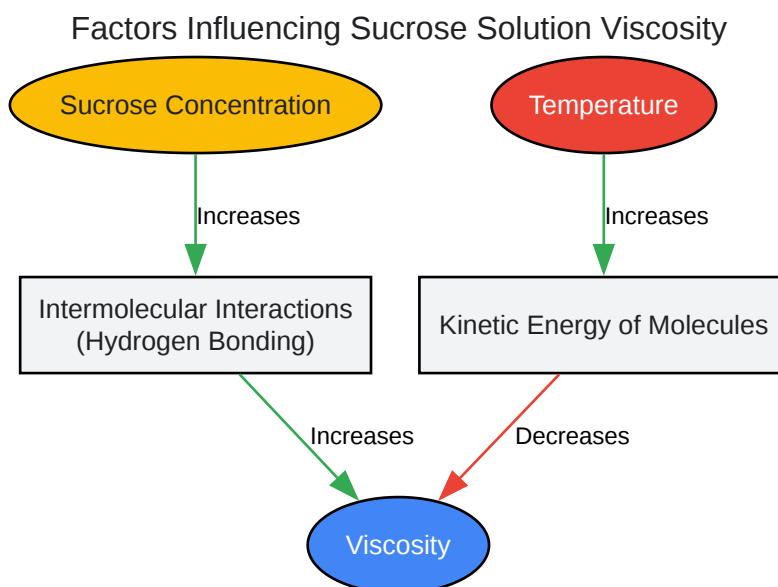
Visualizations

The following diagrams illustrate key relationships and workflows related to the physicochemical properties of **sucrose** solutions.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the experimental determination of a physicochemical property of a **sucrose** solution.



[Click to download full resolution via product page](#)

Caption: The relationship between **sucrose** concentration, temperature, and the resulting viscosity of the solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. researchgate.net [researchgate.net]
- 3. seniorphysics.com [seniorphysics.com]
- 4. refractometer.pl [refractometer.pl]
- 5. jblfoods.com [jblfoods.com]
- 6. ucfoodsafety.ucdavis.edu [ucfoodsafety.ucdavis.edu]
- 7. Boiling Point Elevation [chem.purdue.edu]
- 8. quora.com [quora.com]

- 9. solubilityofthings.com [solubilityofthings.com]
- 10. Sugar Engineers [sugartech.co.za]
- 11. MEASUREMENT OF VISCOSITY AND SUCROSE CONCENTRATION IN AQUEOUS SOLUTION USING PORTABLE BRIX METER | Semantic Scholar [semanticscholar.org]
- 12. researchgate.net [researchgate.net]
- 13. indico.global [indico.global]
- 14. csef.usc.edu [csef.usc.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Sucrose Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013894#physicochemical-properties-of-sucrose-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com